

# Aspinonene: Uncovering the In Vivo Potential of a Fungal Metabolite

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## Compound of Interest

Compound Name: *Aspinonene*

Cat. No.: *B1181478*

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For researchers, scientists, and drug development professionals, the quest for novel therapeutic agents is a continuous journey. **Aspinonene**, a natural product isolated from the fungi *Aspergillus ochraceus* and *Aspergillus ostianus*, represents a molecule with potential biological activity that is yet to be fully explored in preclinical and clinical settings.<sup>[1]</sup> This guide provides a summary of the currently available information on **Aspinonene** and outlines the critical need for in vivo efficacy studies to ascertain its therapeutic promise.

Currently, there is a notable absence of publicly available in vivo efficacy studies for **Aspinonene**. While the scientific community has identified and characterized this small molecule, its biological effects in a living organism have not been documented in accessible literature. This presents both a challenge and an opportunity for researchers in the field of drug discovery.

## Chemical and Physical Properties

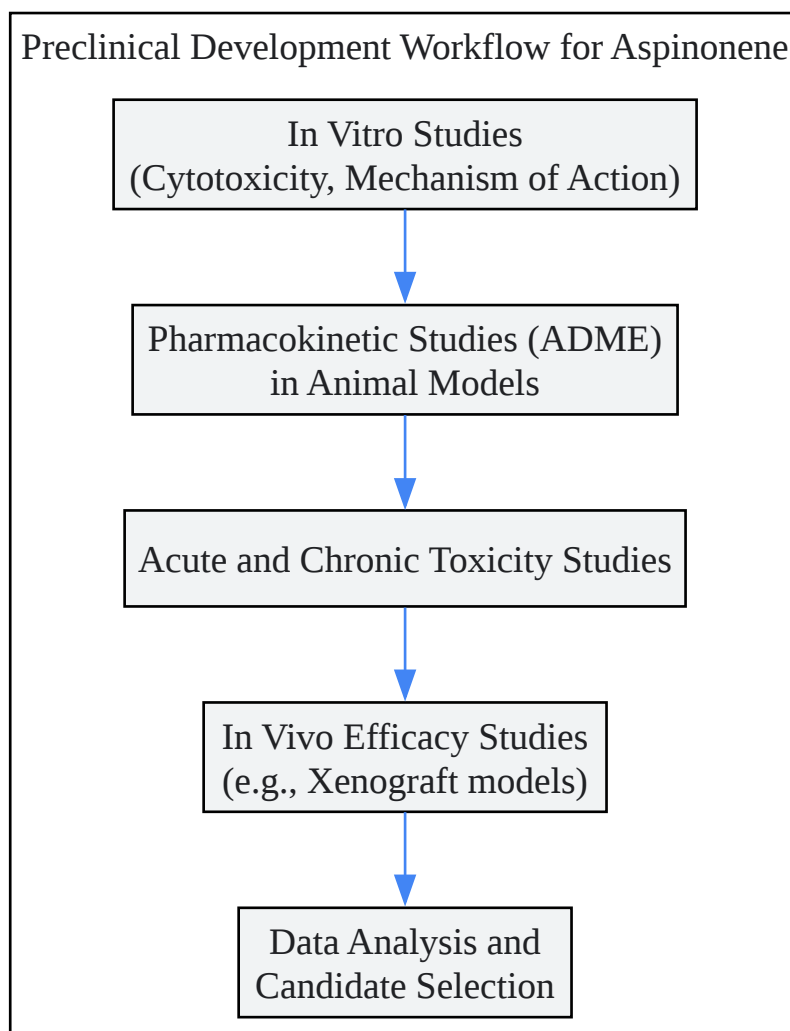
**Aspinonene** is a metabolite with the chemical formula  $C_9H_{16}O_4$ .<sup>[1]</sup> Its structure and fundamental properties have been cataloged, providing a foundation for future research into its synthesis and biological interactions.

Property	Value
Molecular Formula	C9H16O4
Molecular Weight	188.22 g/mol
Synonyms	(E,2R,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol, ChEMBL249460

Table 1: Physicochemical properties of **Aspinonene**. Data sourced from PubChem.[\[1\]](#)

## The Path Forward: A Call for In Vivo Investigation

The lack of in vivo data for **Aspinonene** underscores a significant gap in our understanding of its potential as a therapeutic agent. To move forward, a structured preclinical research plan would be essential. The following experimental workflow outlines a potential path for investigating the in vivo efficacy of **Aspinonene**.

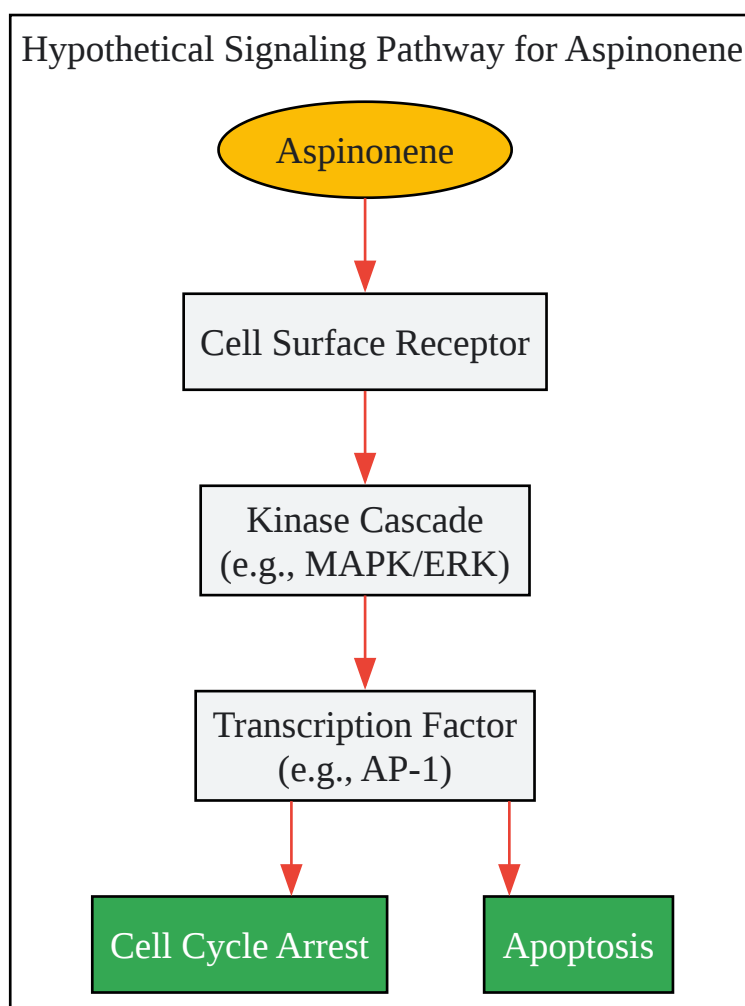


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Figure 1. A proposed preclinical workflow for evaluating the in vivo potential of **Aspinonene**.

## Hypothetical Signaling Pathway and Mechanism of Action

While the specific mechanism of action for **Aspinonene** is unknown, many natural products derived from fungi exhibit anticancer properties by modulating key signaling pathways involved in cell proliferation, apoptosis, and angiogenesis. Future research could explore if **Aspinonene** interacts with common cancer-related pathways.



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Figure 2. A hypothetical signaling pathway illustrating how **Aspinonene** might exert cytotoxic effects.

## Conclusion

**Aspinonene** remains an enigmatic molecule with untapped therapeutic potential. The absence of in vivo efficacy data highlights a critical area for future research. The scientific community is encouraged to undertake comprehensive preclinical studies to elucidate the biological activity, safety profile, and potential therapeutic applications of this fungal metabolite. Such investigations are paramount to translating the promise of natural products like **Aspinonene** into tangible clinical benefits.

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## References

- 1. Aspinonene | C<sub>9</sub>H<sub>16</sub>O<sub>4</sub> | CID 44445586 - PubChem [pubchem.ncbi.nlm.nih.gov]
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